

Technical Guide: Stability Profile & Degradation Kinetics of Carbamylmethyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Carbamylmethyltrimethylammonium chloride*
CAS No.: 16676-65-6
Cat. No.: B1652971

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Executive Technical Summary

Carbamylmethyltrimethylammonium chloride (Carbachol) exhibits superior hydrolytic stability compared to acetylcholine due to the resonance stabilization of its carbamate ester linkage. However, it remains susceptible to specific acid-base catalyzed hydrolysis, yielding choline, ammonia, and carbon dioxide.

The stability profile is non-linear with respect to pH, exhibiting a stability maximum near pH 3.0 – 4.0. Aqueous formulations are compatible with steam sterilization (autoclaving) only when buffered to this range.^[1] Unbuffered solutions subjected to thermal stress risk a "pH drift spiral" where hydrolysis releases ammonia, raising the pH and further accelerating base-catalyzed degradation.

Chemical Identity & Physicochemical Basis

To control stability, one must first understand the molecule's inherent vulnerabilities.

Property	Specification	Implication for Stability
Chemical Structure		Quaternary ammonium confers permanent charge; Carbamate ester is the hydrolytic weak point.
Molecular Weight	182.65 g/mol	Small molecule; high diffusivity in matrices.
Solubility	~1 g/mL (Water)	Highly hydrophilic; prone to hydrolytic attack in aqueous bulk.
Hygroscopicity	High	Solid state must be protected from moisture to prevent deliquescence and pre-solvation hydrolysis.
Chromophore	Negligible	Lacks strong UV absorption >210 nm, complicating standard HPLC-UV analysis.

Degradation Mechanism: The Hydrolytic Pathway

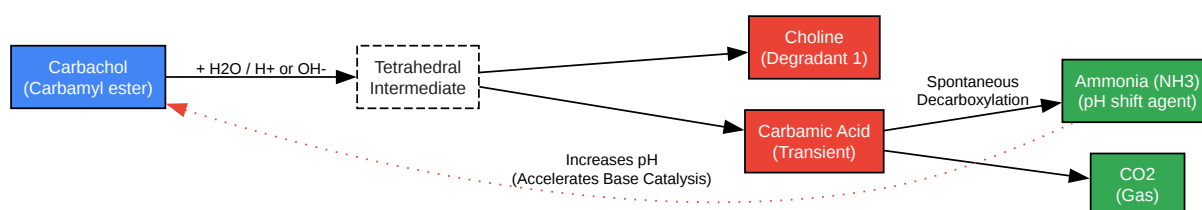
The primary degradation pathway is the hydrolysis of the carbamate ester. Unlike simple esters, the carbamate hydrolysis involves a carbamic acid intermediate which spontaneously decarboxylates.

The Pathway

- Nucleophilic Attack: Water/Hydroxide attacks the carbonyl carbon of the carbamate.
- Cleavage: The ester bond breaks, releasing Choline and Carbamic Acid.
- Decomposition: Carbamic acid is unstable and rapidly decomposes into Ammonia () and Carbon Dioxide ().

Critical Insight: The release of Ammonia is a self-accelerating factor. In unbuffered systems, accumulation raises the bulk pH, pushing the solution into the alkaline region where the rate of hydrolysis () is significantly higher than neutral or acidic rates.

Pathway Visualization



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Figure 1: Hydrolytic degradation pathway of Carbachol showing the autocatalytic potential of ammonia release.

Factors Affecting Stability

pH Rate Profile

The hydrolysis follows pseudo-first-order kinetics (

) at constant pH. The profile is V-shaped:

- Acidic Region ($pH < 3$): Specific acid catalysis dominates. Rate decreases as pH increases.
- Stability Window ($pH\ 3.0 - 5.0$): The inflection point of maximum stability. Formulations should target pH 3.5.
- Alkaline Region ($pH > 6$): Specific base catalysis dominates. The rate constant increases logarithmically with pH.

Thermal Stability & Autoclaving

Carbachol solutions are unique in their ability to withstand autoclaving (121°C, 15 min), but only under strict buffering.

- Buffered (pH 3.5 - 5.0): < 1% degradation typically observed.
- Unbuffered: Up to 5% degradation.[1][2] The heat accelerates hydrolysis; the generated ammonia raises pH; the cooling phase then continues degradation at a higher rate due to the pH shift.

Ionic Strength & Buffer Species

While specific buffer catalysis is generally low for carbamates compared to esters, phosphate buffers can sometimes exhibit nucleophilic catalysis. Citrate or Acetate buffers (pH 3.5–4.5) are preferred for maintaining the stability window.

Stability-Indicating Analytical Methodology

Because Carbachol lacks a strong chromophore, standard UV detection is insufficient for detecting low-level degradants. The following protocol utilizes HILIC-CAD (Charged Aerosol Detection) or Ion-Pair HPLC-UV (low wavelength).

Recommended Protocol: HILIC-CAD

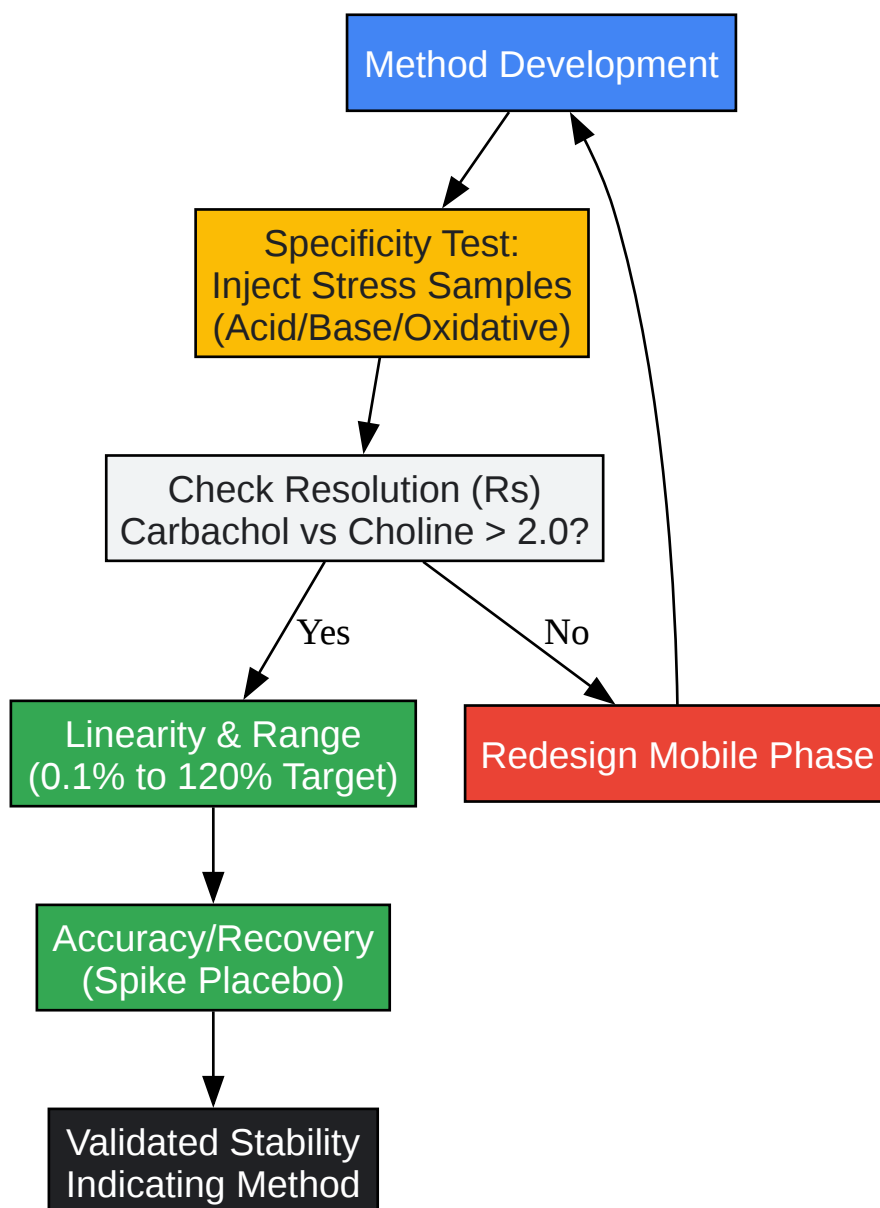
This method separates the highly polar parent drug from the choline degradant without aggressive ion-pairing reagents that degrade column life.

- Column: Amide or Silica-based HILIC column (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 100 mM Ammonium Formate (pH 3.0).
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 90% B to 50% B over 10 minutes.
- Detector: Charged Aerosol Detector (CAD) or ELSD.
 - Why CAD? It provides uniform response for non-chromophoric species like Choline and Carbachol.

Alternative Protocol: Ion-Pair HPLC-UV

- Mobile Phase: Phosphate buffer (pH 3.0) + Hexanesulfonic acid (Ion pair reagent).
- Detection: UV at 205-210 nm.
- Risk: Low sensitivity; baseline noise from buffer components.

Method Validation Workflow



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Figure 2: Validation logic for a stability-indicating assay, emphasizing specificity against degradants.

Experimental Protocols for Stability Assessment

Protocol A: Forced Degradation (Stress Testing)

Purpose: To identify degradation products and validate the analytical method's specificity.

- Preparation: Prepare a 1 mg/mL Carbachol stock solution.
- Acid Stress: Add 0.1 N HCl. Heat at 60°C for 4 hours.
- Base Stress: Add 0.1 N NaOH. Store at Room Temp for 1 hour (Base hydrolysis is rapid; heating may destroy degradants completely).
- Oxidative Stress: Add 3%
 - . Store at Room Temp for 24 hours.
- Analysis: Neutralize samples and inject onto the HPLC.
 - Success Criterion: Mass balance > 95% (Sum of assay + impurities).

Protocol B: Accelerated Stability (Arrhenius Prediction)

Purpose: To estimate shelf-life at 25°C.

- Samples: Prepare buffered formulations (pH 3.5, 5.0, 7.0) in sealed glass ampoules.
- Incubation: Store replicates at 40°C, 50°C, and 60°C.
- Sampling: Pull samples at T=0, 1, 2, 4, and 8 weeks.
- Calculation:
 - Plot
vs Time to determine rate constant

for each temperature.

- Plot

vs

(Kelvin).

- Extrapolate to 298 K (25°C) to predict

.

- Calculate

(Shelf life) =

.

Formulation & Storage Recommendations

Based on the degradation kinetics and physicochemical properties, the following strategies are recommended for drug development:

- Buffer Selection: Use Acetate or Citrate buffer to maintain pH between 3.0 and 4.5. Avoid Phosphate buffers if possible near neutral pH to prevent potential general base catalysis.
- Sterilization: Autoclaving is permissible only if the solution is buffered. For unbuffered solutions, use sterile filtration (0.22 μm).
- Preservatives: If using multi-dose containers, Benzalkonium Chloride (0.005% - 0.01%) is the standard compatible preservative. It remains stable at the target pH of 3.5.
- Packaging:
 - Use Type I Glass to prevent alkali leaching (which would catalyze hydrolysis).
 - Protect from light (Amber glass or opaque LDPE) to prevent secondary photo-degradation, although hydrolysis is the primary risk.

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